

Commercial Availability and Technical Guide for Enantiopure Ethyl Pipecolate Hydrochloride

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Compound of Interest

Compound Name: (S)-Ethyl piperidine-2-carboxylate hydrochloride

Cat. No.: B568516

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and analytical resolution of enantiopure ethyl pipecolate hydrochloride. This valuable chiral building block is instrumental in the development of various pharmaceutical agents. All quantitative data is presented in structured tables for ease of comparison, and detailed experimental protocols are provided for key methodologies.

Commercial Availability

Enantiopure (R)- and (S)-ethyl pipecolate hydrochloride are available from several chemical suppliers. The following tables summarize the readily available information from prominent vendors. It is important to note that purity and other specifications may vary by supplier and batch.

Table 1: Commercial Suppliers of (S)-Ethyl Pipecolate Hydrochloride

Supplier	Product Name	CAS Number	Purity	Additional Information
Santa Cruz Biotechnology	Ethyl (S)-piperidine-2-carboxylate HCl	123495-48-7	≥97%	Biochemical for proteomics research. [1]
Sigma-Aldrich	(S)-piperidine-2-carboxylic acid ethyl ester hydrochloride	Not explicitly provided, but listed under AldrichCPR	Solid form	-

Table 2: Commercial Suppliers of (R)-Ethyl Pipecolate Hydrochloride

Supplier	Product Name	CAS Number	Purity	Additional Information
ChemicalBook	Ethyl (R)-piperidine-2-carboxylate HCl	183786-20-1	Varies by supplier (e.g., 97%, 99% HPLC/GC)	Lists multiple suppliers in China. [1]
Amatek Scientific Co. Ltd.	Ethyl (R)-piperidine-2-carboxylate HCl	183786-20-1	97% HPLC	Available in various package sizes. [1]
SanoChem (Chengdu) Tech. Co., Ltd.	Not explicitly provided	183786-20-1	99% HPLC/GC	Available in various package sizes. [1]

Table 3: Racemic Ethyl Pipecolate and its Hydrochloride Salt

Compound	Supplier	CAS Number	Purity
Ethyl pipecolinate hydrochloride	Santa Cruz Biotechnology	77034-33-4	Not specified
Ethyl pipecolinate hydrochloride	Sigma-Aldrich	77034-33-4	97%
Ethyl pipecolinate	Chem-Impex	15862-72-3	≥ 98% (GC)

Synthesis of Enantiopure Ethyl Pipecolate Hydrochloride

The most common and straightforward method for the synthesis of enantiopure ethyl pipecolate hydrochloride is the Fischer esterification of the corresponding enantiopure pipecolic acid.

Experimental Protocol: Fischer Esterification of L-Pipecolic Acid

This protocol describes the synthesis of (S)-ethyl pipecolate hydrochloride from L-pipecolic acid. The same procedure can be applied to D-pipecolic acid to obtain (R)-ethyl pipecolate hydrochloride.

Materials:

- L-Pipecolic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (or dry HCl gas)
- Diethyl ether (or other suitable organic solvent)
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- Suspend L-pipecolic acid in a generous excess of anhydrous ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Carefully add a catalytic amount of concentrated sulfuric acid to the suspension. Alternatively, bubble dry hydrogen chloride gas through the mixture until saturation.
- Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by TLC or LC-MS is recommended).
- Allow the reaction mixture to cool to room temperature.
- Remove the excess ethanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in a suitable organic solvent such as diethyl ether and wash with a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate or magnesium sulfate, and filter.
- To precipitate the hydrochloride salt, bubble dry hydrogen chloride gas through the ethereal solution, or add a solution of HCl in a compatible solvent (e.g., HCl in diethyl ether).
- Collect the precipitated (S)-ethyl pipecolate hydrochloride by filtration, wash with cold diethyl ether, and dry under vacuum.

Logical Workflow for Synthesis:



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Caption: Synthetic workflow for (S)-ethyl pipecolate hydrochloride.

Chiral Separation of Ethyl Pipecolate Enantiomers

High-performance liquid chromatography (HPLC) using a chiral stationary phase (CSP) is the most effective method for the analytical and preparative separation of ethyl pipecolate enantiomers. Polysaccharide-based CSPs, such as those derived from cellulose or amylose, are particularly well-suited for this purpose.

Experimental Protocol: Chiral HPLC Separation

This protocol provides a general method for the chiral separation of racemic ethyl pipecolate. Optimization of the mobile phase composition and other parameters may be necessary to achieve baseline separation.

Instrumentation and Columns:

- HPLC system with a UV detector
- Chiral stationary phase column (e.g., Daicel CHIRALPAK® series such as IA, IB, IC, or AD)

Mobile Phase:

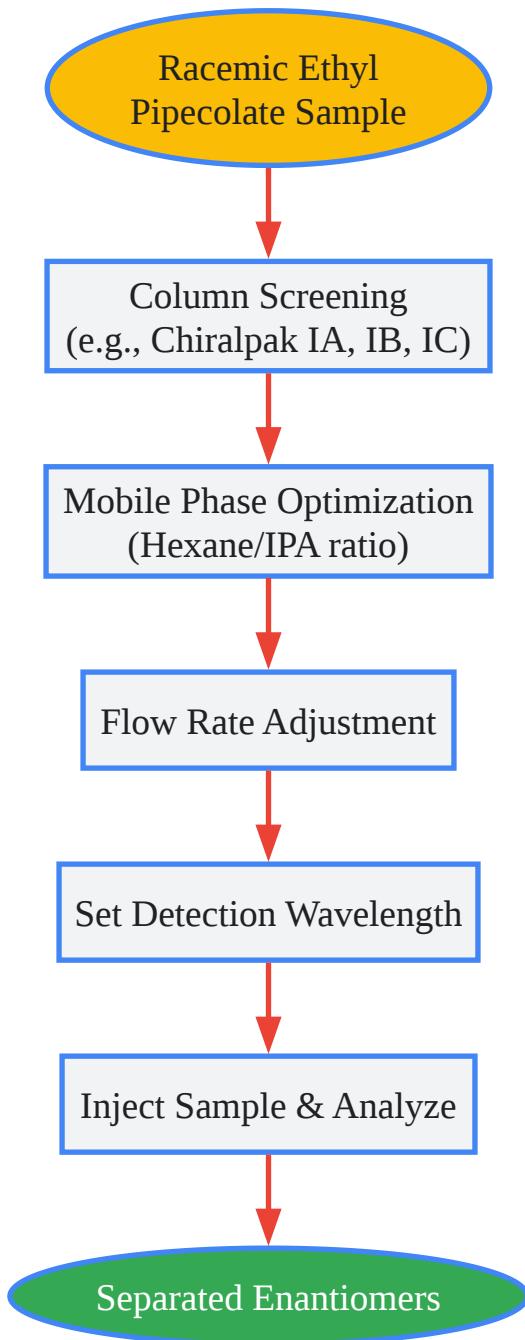
- A mixture of a non-polar solvent (e.g., n-hexane or heptane) and an alcohol modifier (e.g., isopropanol or ethanol).
- The exact ratio will need to be optimized for the specific column and analyte. A typical starting point is 90:10 (n-hexane:isopropanol).

Procedure:

- Prepare a standard solution of racemic ethyl pipecolate in the mobile phase.
- Equilibrate the chiral column with the mobile phase at a constant flow rate (e.g., 1.0 mL/min) until a stable baseline is achieved.
- Inject the sample solution onto the column.
- Monitor the elution of the enantiomers using a UV detector at an appropriate wavelength (e.g., 210-220 nm).

- The two enantiomers will elute at different retention times, allowing for their separation and quantification.

Logical Flow for Chiral Method Development:



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Caption: Chiral HPLC method development workflow.

Applications in Drug Development

Enantiopure pipecolic acid and its derivatives, including ethyl pipecolate hydrochloride, are crucial chiral building blocks in the synthesis of a wide range of pharmaceuticals. The specific stereochemistry of these molecules is often critical for their pharmacological activity and to minimize potential side effects. They are key components in the synthesis of local anesthetics, immunosuppressants, and other biologically active compounds. The availability of high-purity enantiomers of ethyl pipecolate hydrochloride is therefore essential for the advancement of drug discovery and development programs.

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References

- 1. researchgate.net [researchgate.net]
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